what is p-Fluoro-SAHA

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Compound of Interest

Compound Name: *F-SAHA*

Cat. No.: *B1261311*

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An In-depth Technical Guide to p-Fluoro-SAHA

Introduction

p-Fluoro-suberoylanilide hydroxamic acid (p-Fluoro-SAHA or **F-SAHA**) is a synthetic derivative of Suberoylanilide Hydroxamic Acid (SAHA), also known as Vorinostat. SAHA is a potent, non-selective histone deacetylase (HDAC) inhibitor approved by the U.S. Food and Drug Administration (FDA) for the treatment of cutaneous T-cell lymphoma. The introduction of a fluorine atom at the para position of the phenyl ring in SAHA creates p-Fluoro-SAHA, a modification that can influence the compound's biological activity, metabolic stability, and potential for in vivo imaging applications. This guide provides a comprehensive technical overview of p-Fluoro-SAHA for researchers, scientists, and drug development professionals.

p-Fluoro-SAHA functions as an HDAC inhibitor, a class of epigenetic modulators that play a crucial role in the regulation of gene expression. HDACs catalyze the removal of acetyl groups from lysine residues on histones and other proteins, leading to a more compact chromatin structure and transcriptional repression. By inhibiting HDACs, p-Fluoro-SAHA promotes histone hyperacetylation, resulting in a more open chromatin conformation that allows for the transcription of tumor suppressor genes and other genes involved in cell cycle arrest and apoptosis.[1]

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The fluorinated analog, particularly its 18F radiolabeled version, holds promise for use in positron emission tomography (PET) to visualize and quantify HDAC expression in tumors and other tissues, aiding in cancer diagnosis and the development of targeted therapies.[2]

Chemical Structure

The chemical structure of p-Fluoro-SAHA is characterized by a hydroxamic acid zinc-binding group, a six-carbon aliphatic linker, and a p-fluorinated phenyl cap group.

Mechanism of Action

As a derivative of SAHA, p-Fluoro-SAHA is presumed to share a similar mechanism of action, functioning as a pan-HDAC inhibitor that targets multiple HDAC isoforms. The hydroxamic acid moiety chelates the zinc ion within the active site of HDAC enzymes, thereby blocking their catalytic activity.[1] This inhibition leads to an accumulation of acetylated histones, which alters chromatin structure and reactivates the transcription of silenced genes.

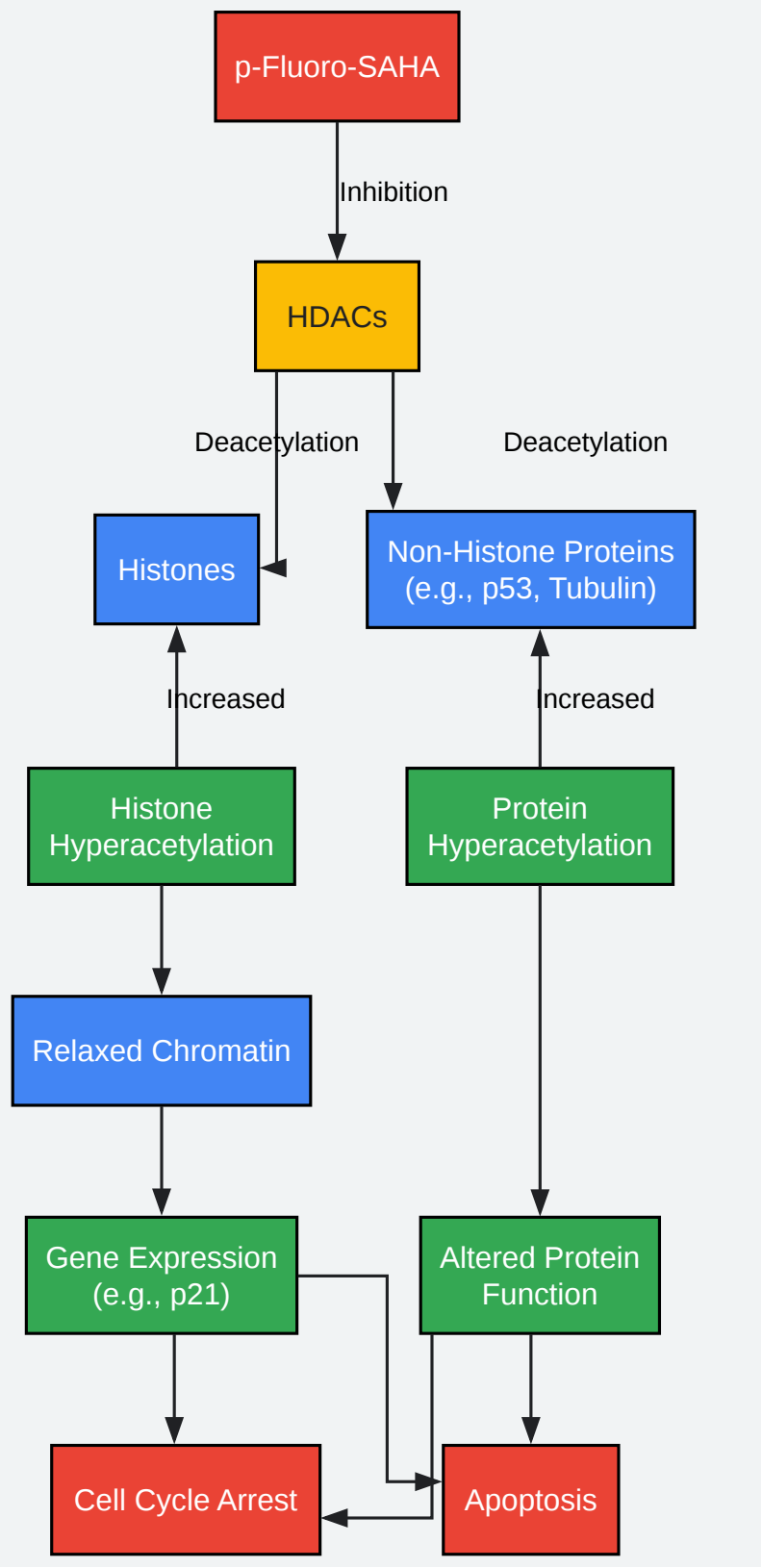
The primary downstream effects of HDAC inhibition by compounds like p-Fluoro-SAHA include:

- Cell Cycle Arrest: Upregulation of cyclin-dependent kinase inhibitors such as p21WAF1/CIP1 leads to cell cycle arrest, primarily at the G1 and G2/M phases.
- Induction of Apoptosis: Activation of both intrinsic (mitochondrial) and extrinsic (death receptor) apoptotic pathways.
- Inhibition of Angiogenesis: Downregulation of factors involved in blood vessel formation.
- Induction of Autophagy: A cellular process of self-degradation that can have both pro-survival and pro-death roles depending on the cellular context.[3]

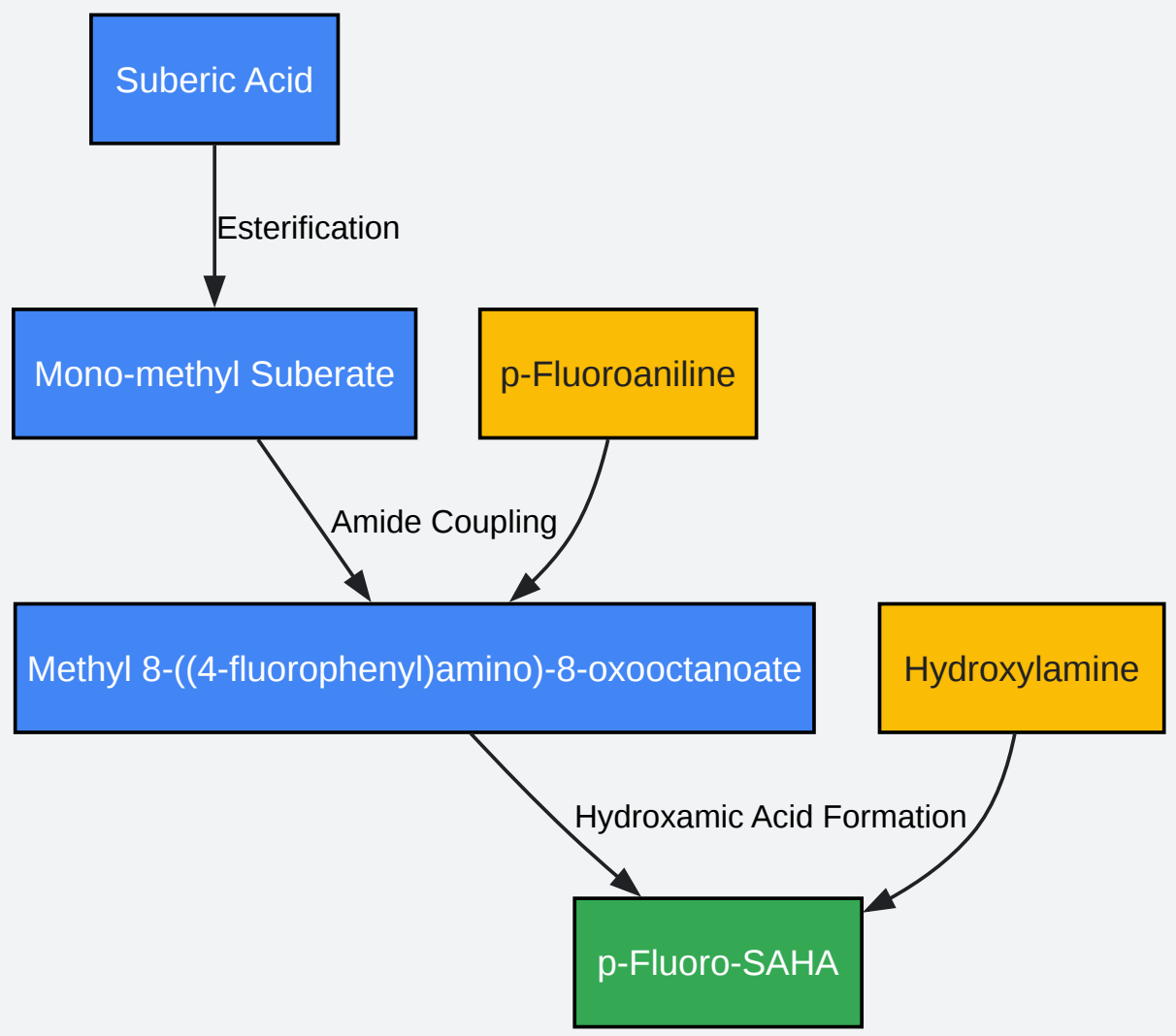
Signaling Pathways Affected by HDAC Inhibition

The inhibition of HDACs by p-Fluoro-SAHA can impact a multitude of signaling pathways critical to cancer cell survival and proliferation.

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